

# Strategic Sourcing & Technical Dossier: 3-Chloro-2-(3-chlorophenoxy)aniline

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Chloro-2-(3-chlorophenoxy)aniline

CAS No.: 946772-61-8

Cat. No.: B1318587

[Get Quote](#)

CAS Registry Number: 946772-61-8 Molecular Formula: C<sub>12</sub>H<sub>9</sub>Cl<sub>2</sub>NO Molecular Weight: 254.11 g/mol Primary Application: Medicinal Chemistry Scaffold (Kinase Inhibitor SAR), Agrochemical Intermediate.

## Executive Summary: The "Ortho-Twist" Scaffold

In the landscape of diaryl ether synthesis, **3-Chloro-2-(3-chlorophenoxy)aniline** represents a high-value, sterically constrained "ortho-twist" scaffold. Unlike the commoditized para-phenoxy anilines (used in drugs like Sorafenib or Rafoxanide), this ortho-isomer introduces a critical conformational lock. The chlorine atom at the 3-position and the phenoxy group at the 2-position create significant steric crowding, forcing the two phenyl rings out of planarity.

Why this matters: This specific geometry is often exploited in Structure-Activity Relationship (SAR) campaigns to fit into hydrophobic pockets of enzymes (e.g., kinases) where flat molecules fail. However, its steric bulk makes it harder to synthesize and harder to source than its 4-phenoxy counterparts.

## Procurement Landscape & Supplier Verification

Status:Niche / Fine Chemical. This compound is not a bulk commodity. It is typically found in the catalogs of boutique building-block suppliers or requires custom synthesis.

### A. Validated Suppliers (Research Scale)

The following suppliers list CAS 946772-61-8. Note: Inventory fluctuates rapidly for this tier of chemicals.

Supplier Tier	Company	Role	Reliability Indicator
Tier 1 (Global)	Santa Cruz Biotechnology (SCBT)	Catalog Supplier	High. Lists specific CAS 946772-61-8.
Tier 2 (Aggregator)	ChemicalBook / MolPort	Database	Medium. Connects to Asian CROs (e.g., Wuhan Chemwish).
Tier 3 (Custom)	Enamine / Combi- Blocks	CRO / FTE	High. If not in stock, they have the precursors to make it.

### B. The "Isomer Trap" (Critical QC Warning)

A common procurement failure occurs when suppliers substitute the ortho-isomer (2-phenoxy) with the cheaper para-isomer (4-phenoxy). You must validate the structure upon receipt.

- Target: 3-Chloro-2-(3-chlorophenoxy)aniline (CAS 946772-61-8)
- Common Decoy: 3-Chloro-4-(3-chlorophenoxy)aniline (CAS 84865-99-6)[1]

QC Protocol: Use  $^1\text{H}$  NMR to distinguish.

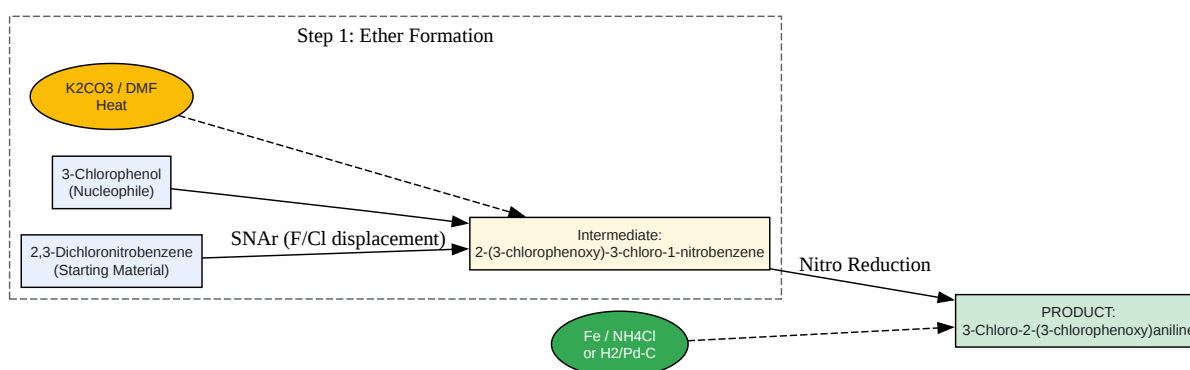
- Target (2-phenoxy): Look for a 1,2,3-trisubstituted pattern on the aniline ring. The protons will show specific meta and ortho couplings consistent with a crowded environment.
- Decoy (4-phenoxy): Shows a 1,3,4-trisubstituted pattern (typically an ABX system).

# Technical Synthesis: The "Nitro-Displacement" Route

If commercial stock is unavailable or degraded, the following synthesis protocol is the industry standard for generating high-purity ortho-diaryl ethers. This route avoids the low yields of Ullmann couplings on sterically hindered anilines.

## Mechanistic Pathway

The synthesis relies on Nucleophilic Aromatic Substitution (  $S_NAr$  ) on a nitro-activated ring, followed by chemoselective reduction.



[Click to download full resolution via product page](#)

Figure 1: Two-step synthetic pathway bypassing steric hindrance of direct aniline coupling.

## Detailed Protocol

Step 1:

Ether Formation

- Reagents: 2,3-Dichloronitrobenzene (1.0 eq), 3-Chlorophenol (1.1 eq),  
(2.0 eq).
- Solvent: DMF or NMP (Anhydrous).
- Conditions: Heat to 80–100°C for 4–6 hours.
- Mechanism: The nitro group activates the ortho-chlorine (at position 2) for displacement. The chlorine at position 3 is less activated and sterically shielded, ensuring regioselectivity.
- Workup: Pour into ice water. The nitro-ether intermediate usually precipitates as a solid.

#### Step 2: Nitro Reduction

- Reagents: Iron powder (5.0 eq),  
(aq), Ethanol.
- Conditions: Reflux (80°C) for 2 hours.
- Why Iron? Catalytic hydrogenation (  
  
) carries a risk of de-chlorinating the aromatic ring (hydrodehalogenation). Iron/Ammonium Chloride is chemoselective for the nitro group, leaving the Cl-Ar bonds intact.

## Quality Assurance & Analytics

To validate the supply, use the following analytical markers.

### HPLC Purity Profile

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm.

- Expected RT: The ortho-isomer (Target) typically elutes later than the para-isomer due to internal hydrogen bonding or "hiding" of the polar amine group by the steric bulk.

## Handling & Stability

- Storage: Keep dark and refrigerated (2–8°C). Anilines oxidize (brown) upon air exposure.
- Safety: Toxic. Potential methemoglobin former. Handle in a fume hood with nitrile gloves.

## References & Sourcing Links

- ChemicalBook Listing (CAS 946772-61-8): Source for physical properties and aggregator suppliers.
- Santa Cruz Biotechnology (SCBT) Product Page: Direct catalog supplier for research quantities. (Search CAS: 946772-61-8)
- PubChem Compound Summary (2,3-Dichloroaniline Derivatives): Context on the toxicity and reactivity of dichloroaniline scaffolds. [2]
- BenchChem Technical Guide (General Aniline Synthesis): Reference for the reduction protocols of nitro-diaryl ethers.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. 3-CHLORO-4-\(3-CHLOROPHENOXY\)ANILINE synthesis - chemicalbook \[chemicalbook.com\]](#)
- [2. 2,3-Dichloroaniline - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [Strategic Sourcing & Technical Dossier: 3-Chloro-2-(3-chlorophenoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1318587/docs#strategic-sourcing-technical-dossier-3-chloro-2-3-chlorophenoxy-aniline\]](https://www.benchchem.com/product/b1318587/docs#strategic-sourcing-technical-dossier-3-chloro-2-3-chlorophenoxy-aniline)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)